

An In-depth Technical Guide to the Chemical Properties and Structure of Dazomet

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dazomet*

Cat. No.: *B121842*

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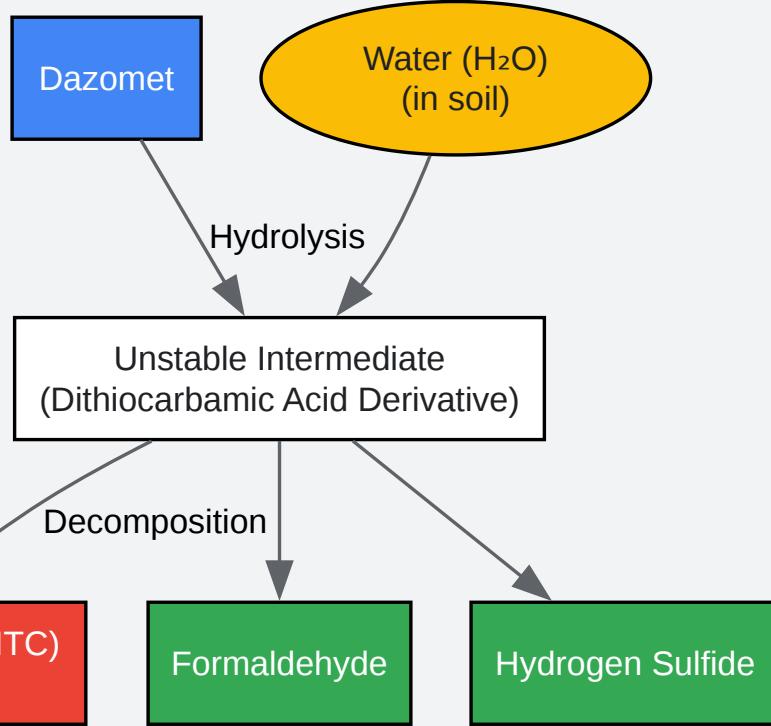
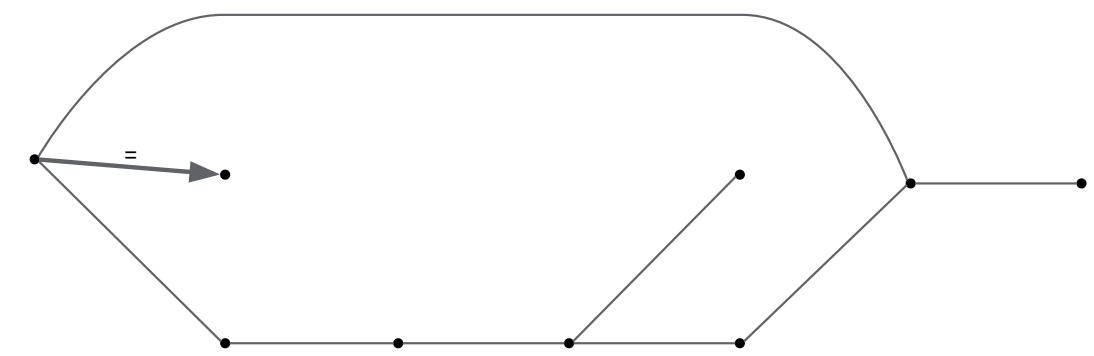
This document provides a comprehensive overview of the chemical and physical properties of **Dazomet**, a widely used soil fumigant. It details its structure, mechanism of action through degradation, and standard experimental protocols for its analysis.

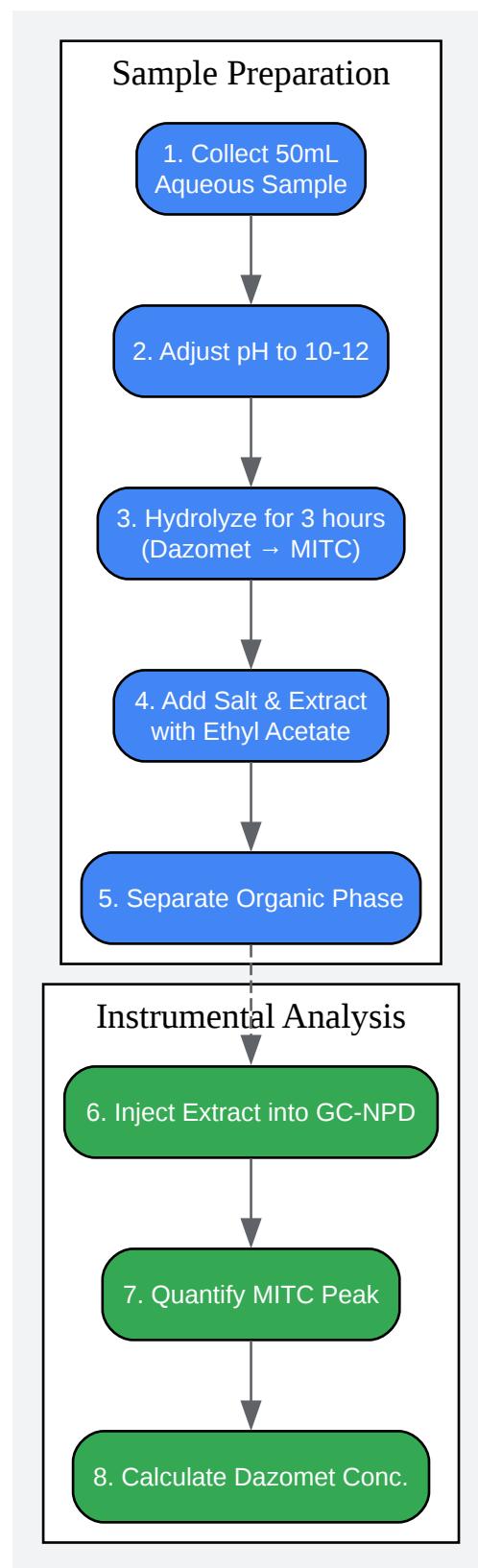
Chemical Identity and Structure

Dazomet, known chemically as 3,5-dimethyl-1,3,5-thiadiazinane-2-thione, is a heterocyclic organic compound.^{[1][2]} It functions as a broad-spectrum biocide, effective as a nematicide, fungicide, herbicide, and insecticide.^{[3][4]} Its activity stems from its decomposition in moist environments into the active fumigant, methyl isothiocyanate (MITC).^{[4][5]}

- IUPAC Name: 3,5-dimethyl-1,3,5-thiadiazinane-2-thione^{[1][2]}
- CAS Number: 533-74-4^{[1][5]}
- Molecular Formula: C₅H₁₀N₂S₂^{[1][6]}
- Synonyms: Mylone, Basamid, DMTT, Thiazone^{[1][5]}

The molecular structure of **Dazomet** consists of a six-membered thiadiazinane ring with two methyl groups attached to the nitrogen atoms and a thione group (C=S) at the second position.^[1]

Dazomet ($C_5H_{10}N_2S_2$)

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties and Structure of Dazomet]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b121842#dazomet-chemical-properties-and-structure>]

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